

Application Note: Quantification of Mercury in Calcium Dietary Supplements

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Compound of Interest

Compound Name: Calcium;mercury

CAS No.: 12049-39-7

Cat. No.: B14727060

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Introduction

Calcium is an essential mineral for human health, and dietary supplements are a common source to meet daily requirements. However, the raw materials used in these supplements, particularly those from natural sources like oyster shells or bone meal, can be a source of heavy metal contamination, including mercury.^{[1][2]} Mercury is a toxic element that can pose serious health risks even at low levels of exposure.^[3] Therefore, accurate and reliable quantification of mercury in calcium dietary supplements is crucial for ensuring product safety and complying with regulatory standards.^{[4][5]}

This application note provides a detailed overview of the methodologies for quantifying mercury in calcium dietary supplements. It includes a summary of quantitative data from various studies, a detailed experimental protocol for Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), and a workflow diagram for the analytical process. This document is intended for researchers, scientists, and quality control professionals in the pharmaceutical and dietary supplement industries.

Data Presentation

The following table summarizes the quantitative data for mercury content found in calcium and other dietary supplements from various studies.

Supplement Type	Mercury Concentration	Analytical Method	Reference
Calcium Supplements (general)	Mean: 0.01 mg/kg	Mercury Analyzer (AAS)	[1]
Calcium Supplements (from shark cartilage)	Mean: 0.06 mg/kg	Mercury Analyzer (AAS)	[1]
Vitamin and Mineral Supplements	Average: 2.40 µg/kg (Range: 0.22–5.85 µg/kg)	Atomic Absorption Spectrometry (AMA 254)	[6]
Iron Supplements	3.17 to 34.86 ng/g (in 6 of 12 samples)	Cold Vapor Atomic Absorption Spectrometry (CV-AAS)	[7] [8] [9]
Weight Loss Supplements	Range: 0.12 to 46.27 µg/kg	Atomic Absorption Spectrometry (AMA 254)	[10]
Herbal Supplements (with bamboo shoots)	4.21 mg/kg	Atomic Absorption Spectrometry	[3]
Herbal Supplements (with chlorella)	1.81 mg/kg	Atomic Absorption Spectrometry	[3]
Various Dietary Supplements (including calcium)	Highest concentration: 123 ng/g (in a salmon oil sample)	Combustion Atomic Absorption Spectrometry	[11] [12] [13] [14]

Experimental Protocols

Several analytical techniques are employed for the determination of mercury in dietary supplements, with Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and Cold Vapor Atomic Absorption Spectrometry (CV-AAS) being the most common and robust methods.[\[15\]](#)

[16] Direct mercury analysis by thermal decomposition and atomic absorption is another efficient technique that requires minimal sample preparation.[11][12][13]

This section provides a detailed protocol for the quantification of mercury in calcium dietary supplements using ICP-MS, a highly sensitive technique capable of multi-element analysis.[4][17][18] This method is consistent with the guidelines provided by the United States Pharmacopeia (USP) chapters <232> and <233>.[5][19]

Protocol: Quantification of Mercury by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

1. Objective: To accurately determine the concentration of total mercury in calcium dietary supplement samples.
2. Principle: The sample is first digested using microwave energy in the presence of strong acids to bring the mercury into a solution. The digested sample is then introduced into the ICP-MS system, where it is nebulized, and the resulting aerosol is transported to the high-temperature argon plasma. The plasma atomizes and ionizes the mercury atoms. The ions are then guided into a mass spectrometer, which separates them based on their mass-to-charge ratio. The detector measures the intensity of the mercury ion signal, which is proportional to its concentration in the original sample.[4][18]
3. Reagents and Materials:
 - Calcium supplement tablets or powder
 - Nitric acid (HNO₃), trace metal grade
 - Hydrogen peroxide (H₂O₂), trace metal grade
 - Hydrochloric acid (HCl), trace metal grade (for stabilizing mercury)
 - Gold (Au) standard solution (for stabilizing mercury)[20][21]
 - Ultrapure deionized water (18.2 MΩ·cm)
 - Mercury (Hg) standard stock solution (1000 mg/L)

- Internal standard solution (e.g., Iridium, Rhodium)
- Certified Reference Material (CRM) of a similar matrix (e.g., NIST SRM 1573a Tomato Leaves)[[11](#)][[13](#)]
- Microwave digestion vessels
- Volumetric flasks
- Pipettes

4. Instrumentation:

- Inductively Coupled Plasma-Mass Spectrometer (ICP-MS) equipped with a collision/reaction cell to mitigate polyatomic interferences.[[17](#)]
- Microwave digestion system.[[17](#)][[22](#)]
- Analytical balance (0.1 mg readability)

5. Sample Preparation (Microwave Digestion):

- Accurately weigh approximately 0.5 g of the homogenized calcium supplement sample into a clean microwave digestion vessel.[[20](#)]
- Carefully add 5 mL of concentrated nitric acid and 2 mL of hydrogen peroxide to the vessel. [[17](#)]
- To stabilize the volatile mercury, add a small volume of a gold standard solution to achieve a final concentration of around 100-200 µg/L in the final diluted sample.[[20](#)][[21](#)]
- Allow the samples to pre-digest for at least 30 minutes in a fume hood.
- Seal the vessels and place them in the microwave digestion system.
- Ramp the temperature to 200°C over 15 minutes and hold for an additional 15 minutes.
- After the program is complete, allow the vessels to cool to room temperature.

- Carefully open the vessels and quantitatively transfer the digested solution to a 50 mL volumetric flask.
- Rinse the digestion vessel with small portions of ultrapure water and add the rinsings to the volumetric flask.
- Bring the solution to volume with ultrapure water.

6. Calibration:

- Prepare a series of calibration standards by diluting the mercury stock solution with a solution containing the same acid matrix as the samples (e.g., 2% HNO₃).
- The concentration of the calibration standards should bracket the expected mercury concentration in the samples. A typical range would be 0.1, 0.5, 1, 5, and 10 µg/L.
- An internal standard is added to all blanks, standards, and samples to correct for instrumental drift and matrix effects.

7. ICP-MS Analysis:

- Set up the ICP-MS instrument according to the manufacturer's instructions. Optimize plasma conditions and mass spectrometer parameters for mercury analysis (m/z 202).
- Use a collision/reaction cell with helium or oxygen to minimize potential polyatomic interferences.
- Aspirate the blank solution to establish a baseline.
- Analyze the calibration standards to generate a calibration curve. The correlation coefficient (r²) should be ≥ 0.999.
- Analyze the prepared samples.
- Analyze a calibration blank and a calibration verification standard after every 10-15 samples to ensure instrument stability and accuracy.

8. Quality Control:

- **Method Blank:** A method blank (reagents without sample) should be prepared and analyzed with each batch of samples to assess for contamination.
- **Certified Reference Material (CRM):** A CRM with a certified mercury concentration should be digested and analyzed to verify the accuracy of the method. The recovery should be within 80-120%.[\[11\]](#)
- **Spike Recovery:** A known amount of mercury should be added to a sample before digestion (pre-digestion spike) to evaluate matrix effects. The recovery should typically be within 75-125%.
- **Duplicate Samples:** Analyze a duplicate sample to assess the precision of the method. The relative percent difference (RPD) should be less than 20%.

9. **Calculation:** The concentration of mercury in the original sample (in mg/kg) is calculated using the following formula:

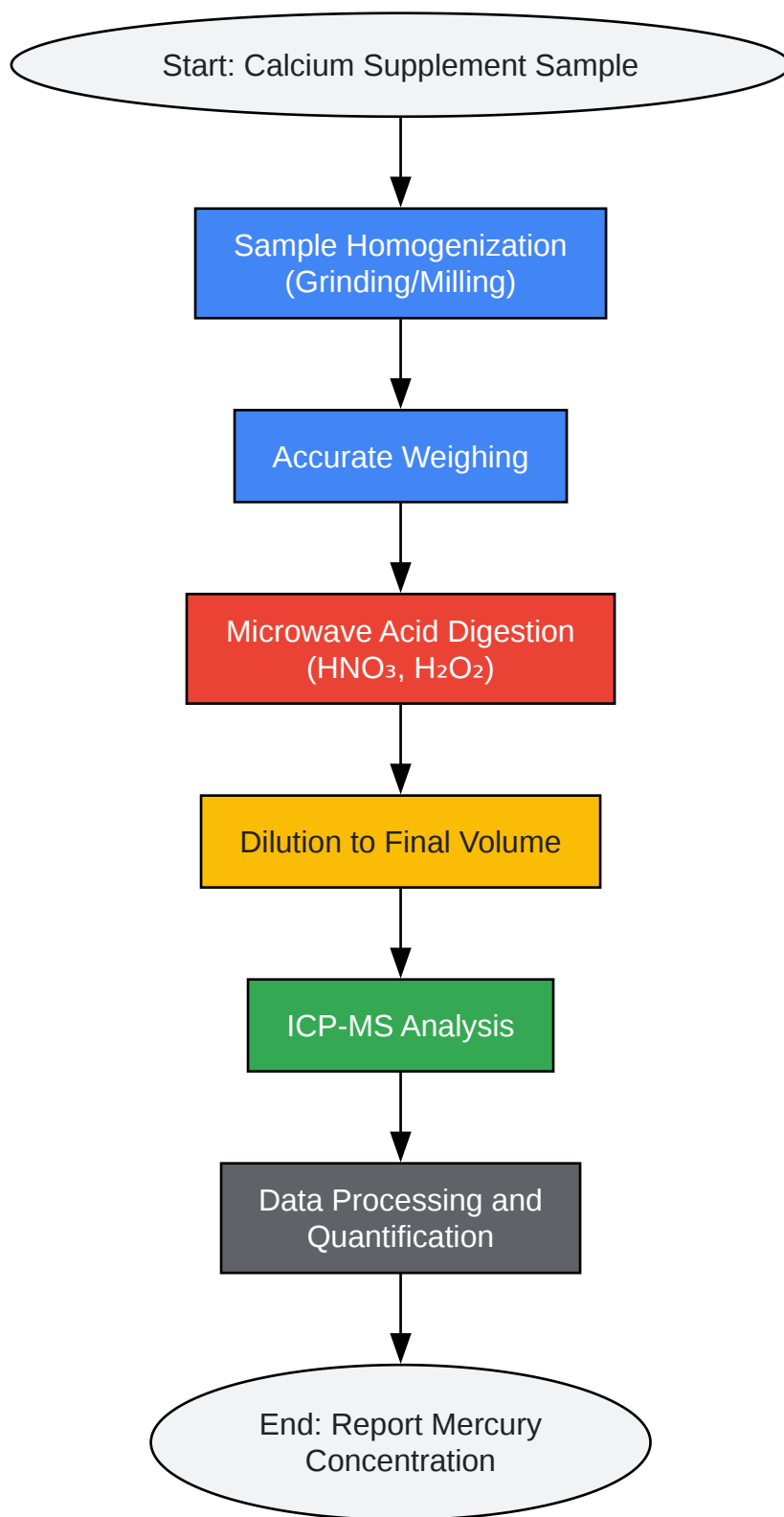
$$\text{Concentration (mg/kg)} = (C * V * D) / W$$

Where:

- C = Concentration of mercury in the analysis solution (µg/L) from the ICP-MS
- V = Final volume of the digested sample solution (L)
- D = Dilution factor (if any)
- W = Weight of the sample (g)

Mandatory Visualization

The following diagram illustrates the general workflow for the quantification of mercury in calcium dietary supplements.



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Caption: Experimental workflow for mercury quantification in calcium supplements.

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